Application Notes and Protocols: Synthesis of 10-Formylfolic Acid

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Compound of Interest

Compound Name:	*10-Formylfolic acid*
CAS No.:	*134-05-4*
Cat. No.:	*B1664513*

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Abstract

10-Formylfolic acid is a crucial derivative of folic acid that plays a significant role in one-carbon metabolism and is a potent inhibitor of dihydrofolate reductase (DHFR), an important target in cancer therapy.[1][2][3][4] Its synthesis is of interest to researchers studying antifolate drugs, enzyme kinetics, and metabolic pathways. This document provides a detailed protocol for the chemical synthesis of **10-formylfolic acid** from folic acid, based on established methods involving formylation in acidic conditions.

Introduction

Folic acid and its derivatives, collectively known as folates, are essential B vitamins required for a variety of metabolic processes, including the synthesis of nucleotides, and the metabolism of amino acids. **10-Formylfolic acid**, a stable oxidized derivative, is a key intermediate in these pathways. The formylation of folic acid at the N10 position is a common method for its synthesis. This can be achieved by reacting folic acid with a formylating agent, most commonly

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concentrated formic acid.[5] This application note details a reliable method for the synthesis and purification of **10-formylfolic acid**.

Quantitative Data Summary

The following table summarizes the quantitative data from a representative synthesis protocol.

Parameter	Value	Reference
Starting Material	Folic Acid	[6]
Reagent	98% Formic Acid	[6]
Yield of Crude Product	~67%	[6]
Yield of Pure Product	70% (from crude)	[6]
UV Absorption Maxima (pH 7)		
λmax 1	265 nm	[6]
λmax 2	350 nm	[6]
Elemental Analysis	Calculated	Found
% Carbon	51.70	51.77
% Hydrogen	4.34	4.78
% Nitrogen	22.22	22.75, 22.79

Experimental Protocol: Synthesis of 10-Formylfolic Acid

This protocol is based on the formylation of folic acid using concentrated formic acid.

Materials:

- Folic Acid
- 98% Formic Acid

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- Anhydrous Ether
- Absolute Ethanol
- Deionized Water
- Reflux apparatus
- Centrifuge
- Lyophilizer (optional)
- Filtration apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve folic acid in 98% formic acid. A typical ratio is 0.5 g of folic acid to 10-20 mL of formic acid.[6]
- Reaction: Heat the mixture to reflux for a specified period, typically one to two hours.[6]
- Precipitation of Crude Product: After cooling the reaction mixture, evaporate the formic acid under reduced pressure until the volume is significantly reduced (e.g., to 20 mL from a larger volume). Add water to the concentrated solution to precipitate the crude **10-formylfolic acid**. The product should appear as a tan-yellow solid.[6]
- Isolation of Crude Product: Collect the precipitate by centrifugation. Wash the crude product sequentially with a small amount of water, followed by absolute ethanol, and finally with ether.[6]
- Purification:
  - Dissolve the crude product in a minimal amount of 98% formic acid.[6]
  - Dilute the solution with water and filter to remove any insoluble impurities.[6]
  - The purified product can be recovered by lyophilization to remove the water and formic acid.[6]

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- Alternatively, the product can be precipitated by the slow addition of ether to the aqueous formic acid solution.[6]

- Drying and Storage: Dry the purified **10-formylfolic acid** under vacuum. Store the final product at -20°C in an amber vial under an inert atmosphere to prevent degradation.[7]

Synthesis Workflow

Caption: Workflow for the synthesis of **10-Formylfolic acid**.

Conclusion

The described protocol provides a reliable and straightforward method for the synthesis of **10-formylfolic acid** from folic acid. The purification steps are crucial for obtaining a product of high purity suitable for research and drug development applications. Researchers should pay close attention to the reaction conditions and purification procedures to ensure a high yield and purity of the final compound.

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